

PIK-75: Application Notes and Protocols for Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PIK-75
CAS No.: 372196-67-3
Cat. No.: B1677873

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PIK-75 is a potent and selective inhibitor of phosphoinositide 3-kinase (PI3K) and other kinases, making it a valuable tool for cancer research and drug development.^{[1][2]} Primarily targeting the p110 α isoform of PI3K, **PIK-75** also exhibits inhibitory activity against DNA-dependent protein kinase (DNA-PK) and, in some contexts, cyclin-dependent kinase 9 (CDK9).^{[1][3][4]} Its ability to modulate the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer, underlies its pro-apoptotic and anti-proliferative effects.^{[5][6][7]} These application notes provide detailed protocols for the use of **PIK-75** in cell culture experiments, along with key quantitative data and pathway diagrams to guide your research.

Mechanism of Action

PIK-75 primarily functions as an ATP-competitive inhibitor of the p110 α subunit of PI3K.^[1] Inhibition of PI3K prevents the conversion of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3).^[8] This, in turn, blocks the activation of downstream effectors such as Akt, a key regulator of cell survival, proliferation, and

metabolism.[5][8] By inhibiting Akt phosphorylation, **PIK-75** can lead to the downregulation of anti-apoptotic proteins like MCL-1 and induce apoptosis through the activation of caspases and PARP cleavage.[5][9] Additionally, its inhibitory effect on DNA-PK can sensitize cells to DNA-damaging agents.[2][3]

Quantitative Data

The inhibitory potency of **PIK-75** has been characterized across various kinase isoforms and cancer cell lines. The following tables summarize key IC50 values.

Table 1: **PIK-75** Inhibitory Activity against PI3K Isoforms and Other Kinases

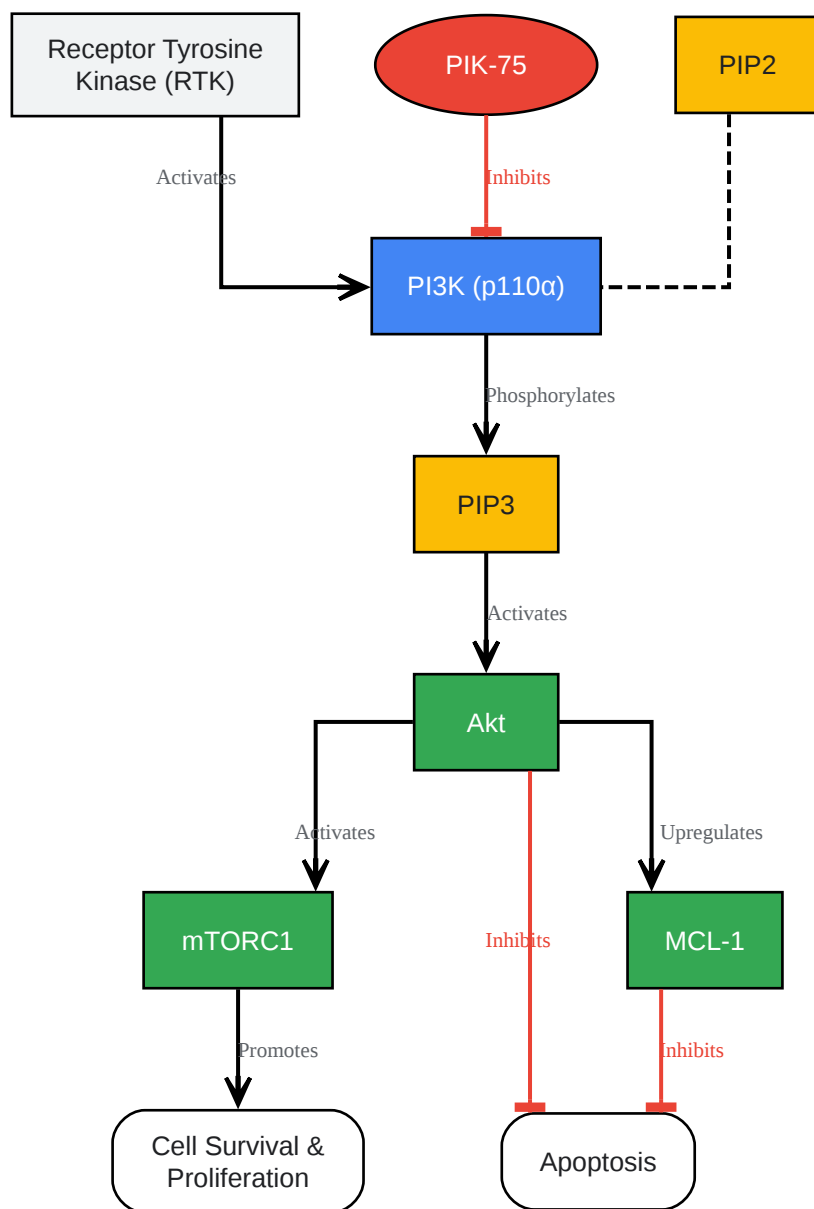
Target	IC50 (nM)
p110α	5.8[1][3]
p110β	1300[1][3]
p110γ	76[1][3]
p110δ	510[3]
DNA-PK	2[1][3]

Table 2: **PIK-75** IC50 Values in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)
Mino	Mantle Cell Lymphoma	1.5 - 10.9[5]
Rec-1	Mantle Cell Lymphoma	1.5 - 10.9[5]
Maver-1	Mantle Cell Lymphoma	1.5 - 10.9[5]
Granta-519	Mantle Cell Lymphoma	1.5 - 10.9[5]
JeKo-1	Mantle Cell Lymphoma	1.5 - 17.2[5]
Z138	Mantle Cell Lymphoma	1.5 - 17.2[5]
NZB5	Not Specified	69[1]
Pancreatic Cancer Cells	Pancreatic Cancer	100 - 1000 (effective range)[3]

Signaling Pathway

The following diagram illustrates the primary signaling pathway affected by **PIK-75**.



[Click to download full resolution via product page](#)

PIK-75 inhibits the PI3K/Akt signaling pathway.

Experimental Protocols

Preparation of **PIK-75** Stock Solution

Materials:

- **PIK-75** hydrochloride powder

- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Protocol:

- Prepare a 10 mM stock solution of **PIK-75** by dissolving the powder in DMSO. For example, to make 1 mL of a 10 mM stock, dissolve 4.52 mg of **PIK-75** (MW: 452.28 g/mol) in 1 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[3] Note that solutions are unstable and should be prepared fresh when possible.[2]

Cell Viability Assay (MTT Assay)

This protocol is a general guideline and should be optimized for your specific cell line and experimental conditions.

Materials:

- Cells of interest
- Complete cell culture medium
- 96-well cell culture plates
- **PIK-75** stock solution (10 mM)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)

- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare serial dilutions of **PIK-75** in complete cell culture medium from the 10 mM stock solution. A common concentration range to test is 0-10 μ M.[\[1\]](#)
- Remove the medium from the wells and replace it with the medium containing the various concentrations of **PIK-75**. Include a vehicle control (DMSO) at the same final concentration as the highest **PIK-75** treatment.
- Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).[\[1\]](#)[\[3\]](#)
- After incubation, add 20 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C, allowing for the formation of formazan crystals.
- Carefully remove the medium and add 150 μ L of solubilization buffer to each well to dissolve the formazan crystals.
- Incubate the plate overnight at 37°C.[\[1\]](#)
- Measure the absorbance at 570 nm with a reference wavelength of 690 nm using a microplate reader.[\[1\]](#)
- Calculate cell viability as a percentage of the vehicle-treated control.

Western Blotting for Phospho-Akt (p-Akt)

This protocol allows for the assessment of **PIK-75**'s inhibitory effect on the PI3K pathway.

Materials:

- Cells of interest
- 6-well cell culture plates

- **PIK-75** stock solution (10 mM)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-p-Akt Ser473, anti-total Akt, and a loading control like anti- β -actin)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Protocol:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Treat the cells with the desired concentrations of **PIK-75** (e.g., 50 nM) for a specified time (e.g., 24 hours).[5]
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Determine the protein concentration of each lysate using a BCA assay.
- Denature equal amounts of protein by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.

- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Add ECL substrate and visualize the protein bands using an imaging system.
- Quantify the band intensities to determine the relative levels of p-Akt and total Akt.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This flow cytometry-based assay quantifies the induction of apoptosis by **PIK-75**.

Materials:

- Cells of interest
- 6-well cell culture plates
- **PIK-75** stock solution (10 mM)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and binding buffer)
- Flow cytometer

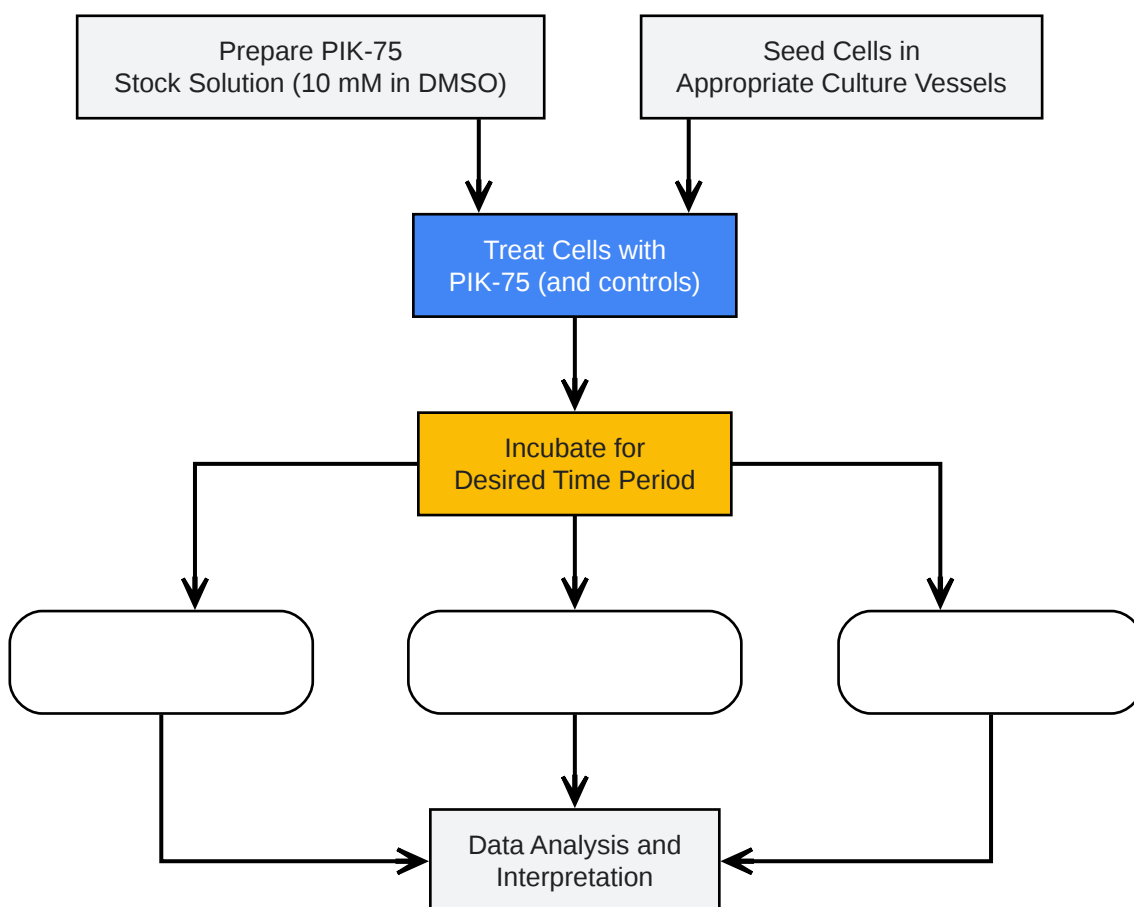
Protocol:

- Seed cells in 6-well plates and treat with **PIK-75** at various concentrations (e.g., 10 nM and 50 nM) for 24 hours.[\[5\]](#)
- Collect both adherent and floating cells and wash them with cold PBS.
- Resuspend the cells in 1X binding buffer at a concentration of 1×10^6 cells/mL.

- Add 5 μ L of Annexin V-FITC and 5 μ L of PI to 100 μ L of the cell suspension.
- Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X binding buffer to each tube.
- Analyze the cells by flow cytometry within 1 hour. Annexin V-positive, PI-negative cells are considered early apoptotic, while Annexin V-positive, PI-positive cells are in late apoptosis or are necrotic.

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for evaluating the effects of **PIK-75**.



[Click to download full resolution via product page](#)

A typical workflow for in vitro studies with **PIK-75**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. selleckchem.com \[selleckchem.com\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. PIK-75 overcomes venetoclax resistance via blocking PI3K-AKT signaling and MCL-1 expression in mantle cell lymphoma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. PIK-75 overcomes venetoclax resistance via blocking PI3K-AKT signaling and MCL-1 expression in mantle cell lymphoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. PI3K Inhibitors in Cancer: Clinical Implications and Adverse Effects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Targeting the PI3K/AKT/mTOR Signaling Pathway in Lung Cancer: An Update Regarding Potential Drugs and Natural Products | MDPI \[mdpi.com\]](#)
- [8. youtube.com \[youtube.com\]](#)
- [9. Targeting acute myeloid leukemia by dual inhibition of PI3K signaling and Cdk9-mediated Mcl-1 transcription - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [PIK-75: Application Notes and Protocols for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677873/docs#pik-75-application-notes-and-protocols-for-cell-culture\]](https://www.benchchem.com/product/b1677873/docs#pik-75-application-notes-and-protocols-for-cell-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)